

5,5,5-Trifluoro-2-oxopentanoic acid molecular weight and formula

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Compound of Interest

Compound Name: 5,5,5-Trifluoro-2-oxopentanoic acid

Cat. No.: B179582

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An In-depth Technical Guide to the Molecular Weight and Formula of 5,5,5-Trifluoro-2-oxopentanoic Acid

This technical guide provides a detailed analysis of the molecular formula and molecular weight of **5,5,5-Trifluoro-2-oxopentanoic acid**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

Molecular Formula

The molecular formula for **5,5,5-Trifluoro-2-oxopentanoic acid** has been determined to be $C_5H_5F_3O_3$ [1][2]. This formula indicates that each molecule of the compound is composed of five carbon atoms, five hydrogen atoms, three fluorine atoms, and three oxygen atoms. The structure consists of a five-carbon pentanoic acid backbone with a trifluoromethyl group at the C5 position and a ketone (oxo) group at the C2 position. The CAS number for this compound is 118311-18-5 [2][3].

Molecular Weight

The molecular weight of **5,5,5-Trifluoro-2-oxopentanoic acid** is 170.09 g/mol [1][2]. This value is a critical parameter for a wide range of experimental procedures, including quantitative analysis, solution preparation, and reaction stoichiometry.

Data Presentation: Elemental Composition and Molecular Weight Calculation

The following table summarizes the quantitative data used to determine the molecular weight of **5,5,5-Trifluoro-2-oxopentanoic acid**.

| Element | Symbol | Atomic Count | Standard Atomic Weight (g/mol) | Subtotal (g/mol) |
|----------|--------|--------------|----------------------------------|--------------------|
| Carbon | C | 5 | 12.011[4][5] | 60.055 |
| Hydrogen | H | 5 | 1.008[6][7][8] | 5.040 |
| Fluorine | F | 3 | 18.998[9][10] | 56.994 |
| Oxygen | O | 3 | 15.999[11][12][13] | 47.997 |
| Total | 16 | 170.086 | | |

Note: The calculated molecular weight is 170.086 g/mol . The commonly cited value of 170.09 g/mol is a rounded figure.

Experimental Protocols: Determination of Molecular Weight

The molecular weight of a chemical compound is determined by summing the atomic weights of its constituent atoms.

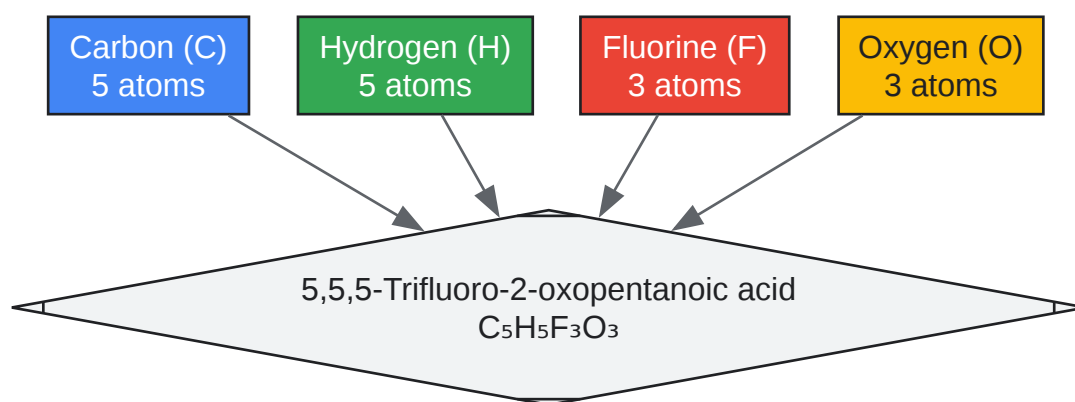
Methodology:

- **Determine the Molecular Formula:** The first step is to ascertain the precise molecular formula of the compound through methods such as elemental analysis and mass spectrometry. For **5,5,5-Trifluoro-2-oxopentanoic acid**, the formula is $C_5H_5F_3O_3$.
- **Obtain Standard Atomic Weights:** The standard atomic weights for each element are sourced from the International Union of Pure and Applied Chemistry (IUPAC).

- Carbon (C): 12.011 g/mol [4][5]
- Hydrogen (H): 1.008 g/mol [6][7][8]
- Fluorine (F): 18.998 g/mol [9][10]
- Oxygen (O): 15.999 g/mol [11][12][13]
- Calculate Total Mass: The number of atoms of each element is multiplied by its respective atomic weight. These values are then summed to yield the total molecular weight of the compound.

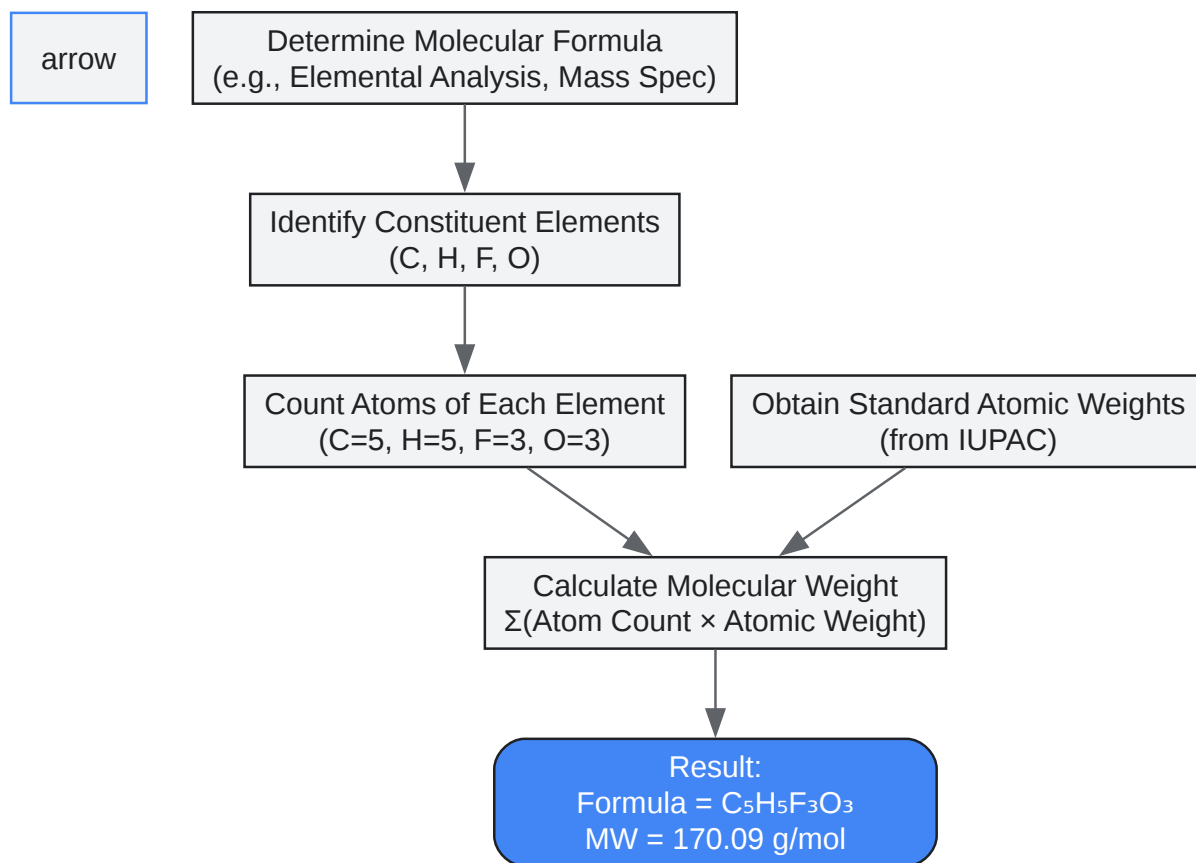
Visualizations

The following diagrams illustrate the elemental composition and the workflow for determining the molecular properties of **5,5,5-Trifluoro-2-oxopentanoic acid**.



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Elemental composition of the target compound.



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Workflow for molecular property determination.

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